

Technical Support Center: Disperse Red 153

Dyeing Efficiency

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Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the dyeing of polyester with **Disperse Red 153**.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors influencing the dyeing efficiency of **Disperse Red 153** on polyester?

A1: The dyeing efficiency of **Disperse Red 153** on polyester is primarily influenced by several key parameters: dyeing temperature, pH of the dyebath, dyeing time, liquor ratio (the ratio of the weight of the goods to the volume of the dye liquor), the presence and concentration of dispersing agents and leveling agents, and the post-treatment process of reduction clearing. For unconventional dyeing methods like supercritical CO₂ dyeing, pressure and the presence of auxiliaries in the commercial dye formulation also play a crucial role.^{[1][2][3]}

Q2: What is the optimal temperature range for dyeing polyester with **Disperse Red 153**?

A2: **Disperse Red 153** is a medium-energy disperse dye, and for effective dyeing of polyester, high temperatures are required. In conventional aqueous high-temperature (HT) dyeing, the optimal temperature is typically between 125°C and 135°C.^[4] This high temperature is necessary to swell the polyester fibers, allowing the dye molecules to penetrate the fiber structure.^{[3][5]} In supercritical CO₂ dyeing, the color strength (K/S value) has been shown to

increase with temperature, with experiments conducted at temperatures ranging from 80°C to 140°C.[1][2]

Q3: What is the recommended pH for the dyebath?

A3: For disperse dyeing of polyester, including with **Disperse Red 153**, the dyebath should be weakly acidic, with a pH range of 4.5 to 5.5.[3][5] Maintaining this pH is crucial for the stability of the disperse dye and to prevent hydrolysis of the dye and the polyester fiber, which can occur at higher pH values, especially at high temperatures.[4] Acetic acid is commonly used to control the pH.[5]

Q4: What is the role of a dispersing agent in the dyeing process?

A4: Dispersing agents are essential for dyeing with disperse dyes like **Disperse Red 153**, which have very low solubility in water. Their primary functions are to break down dye aggregates into fine particles and to maintain a stable dispersion of these particles throughout the dyeing process.[6] This ensures even distribution of the dye in the bath and on the fiber surface, preventing the formation of dye spots and leading to a level dyeing.[6]

Q5: Why is reduction clearing necessary after dyeing?

A5: After the dyeing process, some unfixed dye particles remain on the surface of the polyester fibers. If not removed, these surface dyes can lead to poor wash fastness and crocking (rubbing) fastness. Reduction clearing is a post-treatment process that uses a reducing agent (like sodium hydrosulfite) and an alkali (like caustic soda) to strip these unfixed dye particles from the fiber surface.[7][8] This process is crucial for achieving good color fastness and a brighter final shade.[8]

Troubleshooting Guide

Problem	Possible Causes	Recommended Solutions
Uneven Dyeing (Shade Variation)	<ul style="list-style-type: none">- Poor dispersion of the dye.- Dyeing temperature rising too quickly.- Inadequate circulation of the dye liquor.- Improper selection or dosage of leveling agent.	<ul style="list-style-type: none">- Ensure the dye is properly pre-dispersed before adding to the dyebath.- Control the heating rate (e.g., 1-2°C/minute).- Optimize the dyeing machine's circulation speed.- Use a suitable high-temperature leveling agent to promote even dye uptake.[9]
Poor Color Fastness (Wash, Rubbing)	<ul style="list-style-type: none">- Incomplete removal of surface dye.- Dye migration during drying or heat-setting.	<ul style="list-style-type: none">- Perform a thorough reduction clearing after dyeing. A typical recipe is 2 g/L sodium hydrosulfite and 2 g/L caustic soda at 70-80°C for 15-20 minutes.[10]- After reduction clearing, neutralize with acetic acid and rinse thoroughly.- Optimize the temperature and duration of post-dyeing heat treatments to minimize thermal migration of the dye.
Dye Spots or Stains	<ul style="list-style-type: none">- Agglomeration of dye particles.- Presence of oligomers (low molecular weight polymers) from the polyester fiber.- Contamination in the water or on the fabric.	<ul style="list-style-type: none">- Use an effective dispersing agent and ensure the dye is well-dispersed.- Clean the dyeing machine regularly to remove oligomer deposits.- Use softened water and ensure the fabric is properly scoured and free of impurities before dyeing.[11]
Inconsistent Shade from Batch to Batch	<ul style="list-style-type: none">- Variations in dyeing parameters (temperature, time, pH, liquor ratio).- Inconsistent quality of dyes or auxiliary	<ul style="list-style-type: none">- Strictly control all dyeing parameters for each batch.- Use high-quality dyes and chemicals from a reliable

	chemicals.- Differences in the polyester substrate.	supplier.- Ensure the polyester fabric is from the same batch and has undergone consistent pre-treatment.
Low Color Yield (Pale Shade)	- Dyeing temperature is too low.- Dyeing time is too short.- Incorrect pH of the dyebath.- Sub-optimal liquor ratio.	- Ensure the dyeing temperature reaches the recommended range (125-135°C for aqueous HT dyeing).- Increase the dyeing time at the maximum temperature.- Check and adjust the dyebath pH to the optimal range of 4.5-5.5.- Lower liquor ratios generally lead to better dye exhaustion. [12]

Data Presentation

Table 1: Effect of Dyeing Parameters on the Color Strength (K/S) of **Disperse Red 153** in Supercritical CO2 Dyeing

Source: Adapted from studies on supercritical CO2 dyeing of polyester with **Disperse Red 153**.

[\[1\]](#)[\[2\]](#)[\[13\]](#)

Parameter	Condition 1	K/S Value	Condition 2	K/S Value	Condition 3	K/S Value
Temperature (°C) at 40 min	100	~12.5	120	~17.5	140	~22.5
Dyeing Time (min) at 120°C	20	~15	40	~17.5	-	-
Pressure (MPa) at 120°C, 40 min	17	~15	23	~18	29	~19
Dye Concentration (%) at 120°C, 29 MPa, 40 min	1	~10	3	~18	5	~20

Table 2: Fastness Properties of **Disperse Red 153** on Polyester

Source: Compiled from technical data sheets.[\[14\]](#)

Fastness Property	Test Method	Rating
Light Fastness	AATCC	6
Washing Fastness (Staining)	AATCC	5
Washing Fastness (Fading)	AATCC	5
Perspiration Fastness (Staining)	AATCC	5
Perspiration Fastness (Fading)	AATCC	5
Ironing Fastness	AATCC	5

Experimental Protocols

1. High-Temperature Aqueous Dyeing of Polyester with **Disperse Red 153**

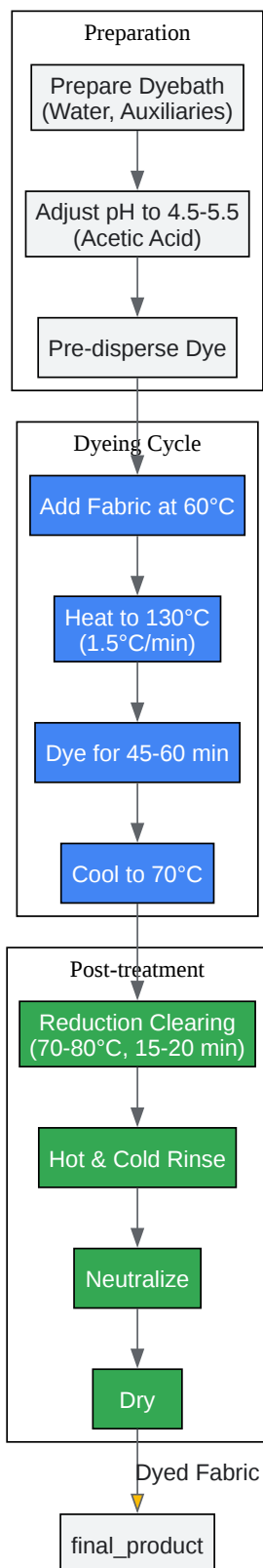
- Objective: To dye polyester fabric with **Disperse Red 153** using a high-temperature, high-pressure (HTHP) method.
- Materials and Reagents:
 - Polyester fabric
 - **Disperse Red 153**
 - Dispersing agent
 - Leveling agent
 - Acetic acid (to adjust pH)
 - Sodium hydrosulfite
 - Caustic soda
- Procedure:
 - Prepare the dyebath with the required amount of water. Add a dispersing agent (e.g., 1 g/L) and a leveling agent (e.g., 0.5 g/L).
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[\[5\]](#)
 - Pre-disperse the calculated amount of **Disperse Red 153** in a small amount of warm water and add it to the dyebath.
 - Introduce the polyester fabric into the dyebath at around 60°C.
 - Raise the temperature to 130°C at a rate of 1.5°C/minute.
 - Hold the temperature at 130°C for 45-60 minutes.

- Cool the dyebath down to 70°C.
- Perform reduction clearing by adding 2 g/L of caustic soda and 2 g/L of sodium hydrosulfite to the bath. Run for 15-20 minutes at 70-80°C.[8]
- Rinse the fabric thoroughly, first with hot water and then with cold water.
- Neutralize the fabric with a dilute solution of acetic acid, if necessary.
- Dry the dyed fabric.

2. Supercritical CO₂ Dyeing of Polyester with **Disperse Red 153** (for reference)

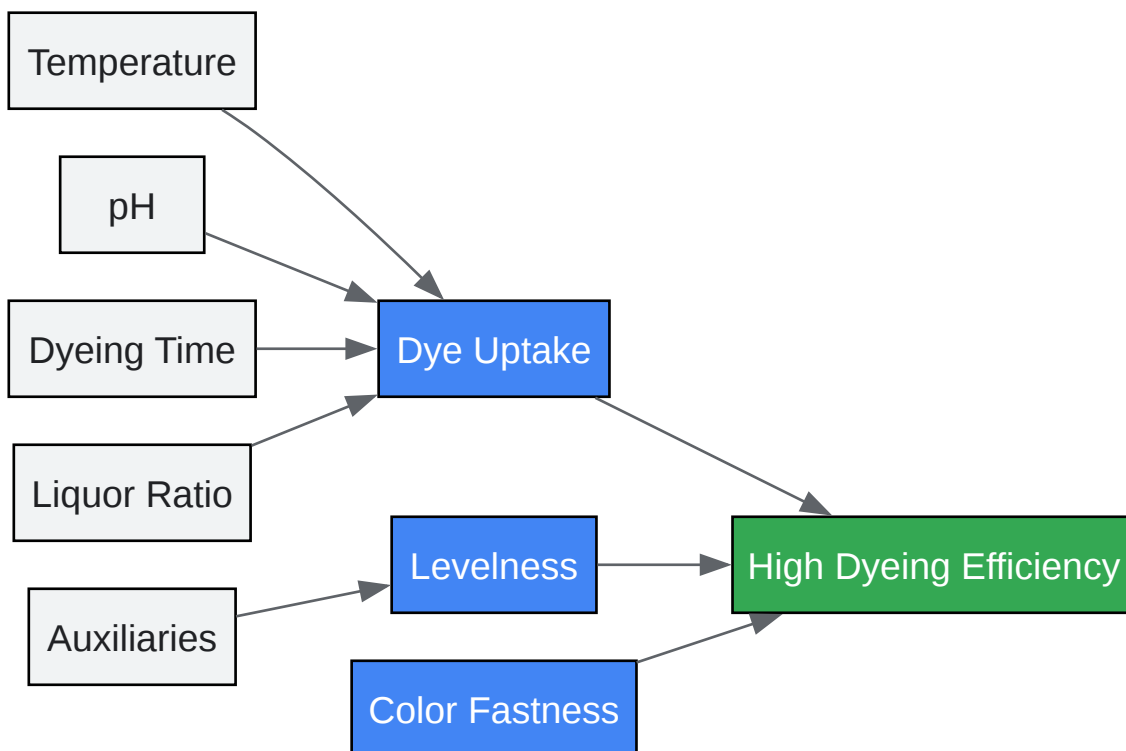
- Objective: To dye polyester fibers with **Disperse Red 153** using supercritical carbon dioxide as the dyeing medium.
- Materials and Reagents:
 - Polyester fibers
 - **Disperse Red 153** (commercial or crude)
 - Supercritical CO₂ dyeing apparatus
- Procedure:
 - Place the polyester fibers and the required amount of **Disperse Red 153** into the dyeing vessel.
 - Pressurize the vessel with CO₂ to the desired pressure (e.g., 17-29 MPa).[2]
 - Heat the vessel to the target dyeing temperature (e.g., 80-140°C).[2]
 - Maintain the dyeing conditions for the specified duration (e.g., 20-40 minutes).[2]
 - After dyeing, depressurize the vessel to sublime the CO₂.
 - The dyed fibers are removed. No rinsing or drying is required.

Visualizations



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Caption: High-temperature aqueous dyeing workflow for **Disperse Red 153** on polyester.



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Caption: Key factors influencing the dyeing efficiency of **Disperse Red 153**.

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